Physical Properties of Ortho-Substituted Homoallylic Amines

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Compound of Interest

Compound Name:	*1-(2-Chlorophenyl)but-3-EN-1-amine*
Cat. No.:	*B12041297*

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Medicinal Chemists, and Process Scientists

Executive Summary

Ortho-substituted homoallylic amines represent a privileged structural motif in drug discovery, serving as critical intermediates for peptidomimetics, alkaloids, and nitrogen-containing heterocycles. Their physical behavior is dominated by the "Ortho Effect"—a steric and electronic interplay that differentiates them from their meta- and para-counterparts. This guide analyzes the structural dynamics, physicochemical profiles, and synthetic characterizations of these molecules, providing a roadmap for their utilization in high-fidelity chemical applications.

Structural & Conformational Dynamics

The physical properties of ortho-substituted homoallylic amines are governed by the restriction of bond rotation and the spatial arrangement of the homoallylic side chain (

) relative to the ortho-substituent.

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The Ortho-Effect on Conformation

Unlike para-substituted analogs, ortho-substitution introduces significant

-strain, forcing the amine nitrogen to twist out of coplanarity with the aromatic ring.

- Steric Inhibition of Resonance: The twist prevents the nitrogen lone pair from effectively overlapping with the aromatic

  -system.

- Conformational Locking: If the ortho-substituent is a hydrogen bond acceptor (e.g.,

  ,

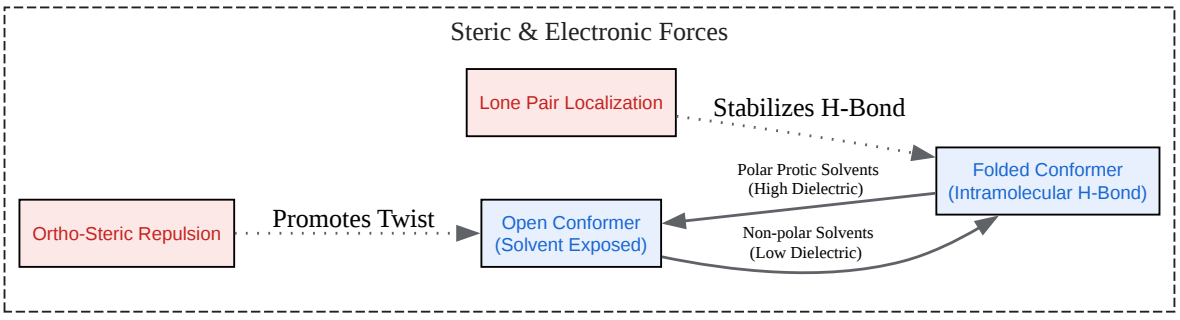
  ,

  ), an intramolecular hydrogen bond (IMHB) often forms with the amine proton (

  ), locking the molecule into a pseudo-cyclic conformation.

Visualization: Conformational Equilibrium

The following diagram illustrates the equilibrium between the "Open" (solvated) form and the "Folded" (IMHB-stabilized) form, which dictates solubility and reactivity.



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Figure 1: Conformational equilibrium driven by solvent polarity and ortho-substituent effects.

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Physicochemical Properties

The structural perturbations described above manifest in distinct measurable physical properties.

Basicity ( )

The basicity of

-aryl homoallylic amines is counter-intuitive due to the ortho-effect.

- Standard Trend: Electron-withdrawing groups (EWG) usually decrease basicity.
- Ortho-Anomaly: An ortho-substituent twists the

  -aryl bond. This decouples the nitrogen lone pair from the aromatic ring resonance.[1] Consequently, the lone pair becomes more available for protonation compared to the planar para-analog, often resulting in a higher

  (stronger base) than electronically predicted.

Lipophilicity ( ) & Solubility

- Intramolecular H-Bonding: In non-polar media, the "Folded" conformer masks the polar

  bond, significantly increasing effective lipophilicity (

). This enhances membrane permeability, a critical factor in drug design.
- Boiling Point Depression: Ortho-substituted amines often exhibit lower boiling points than their para-isomers. The intramolecular H-bond reduces the ability to form intermolecular networks, lowering the energy required for vaporization.

Comparative Property Table

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Property	Ortho-Substituted	Para-Substituted	Mechanistic Driver
Basicity ( )	Elevated (relative to electronic exp.)	Standard (Electronic dependent)	Steric inhibition of resonance (Ring Twist).
Boiling Point	Lower	Higher	Reduced intermolecular H-bonding due to IMHB.
(Lipophilicity)	Higher (pseudo-cyclic)	Lower (exposed polar groups)	"Chameleon effect" masking polar N-H.
NMR N-H Shift	Downfield (ppm)	Upfield (ppm)	Deshielding via intramolecular H-bond.

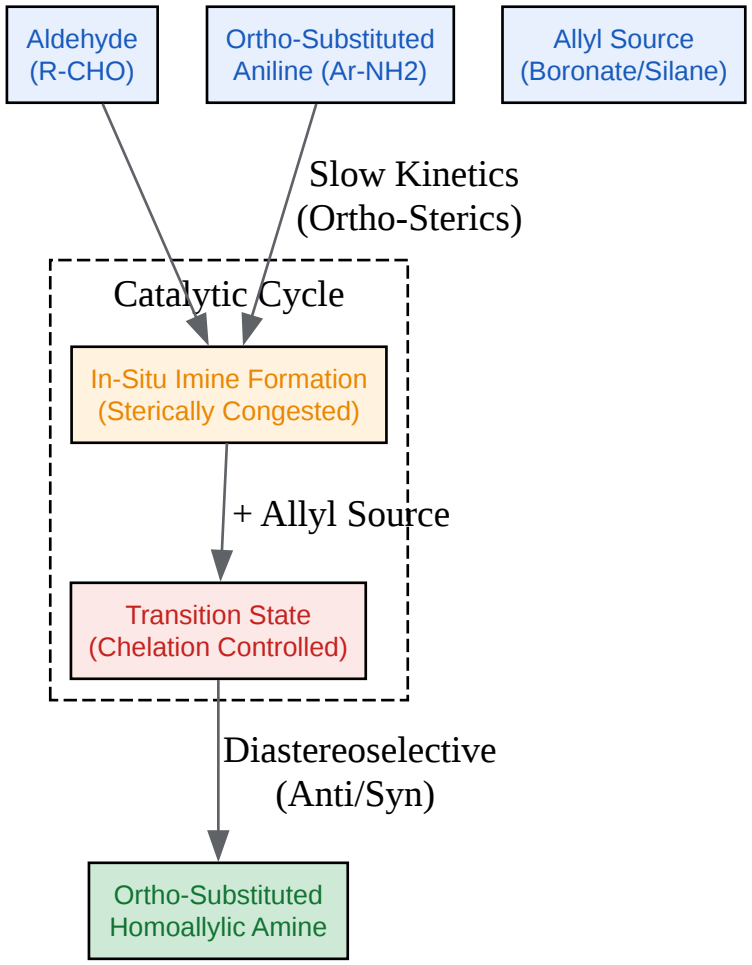
Synthetic Pathways & Characterization

The synthesis of these molecules often employs three-component coupling reactions. The physical properties of the ortho-substituted substrates directly influence reaction kinetics and diastereoselectivity.

Synthetic Workflow (Three-Component Coupling)

The reaction between an aldehyde, an ortho-substituted aniline, and an allyl source (e.g., allylboronate or allyl halide) is the industry standard.

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Figure 2: Three-component synthesis workflow highlighting the steric bottleneck at imine formation.

Protocol: Diastereoselective Allylation

Objective: Synthesis of

-(2-methoxyphenyl)-1-phenylbut-3-en-1-amine.

- Imine Formation:
  - Combine benzaldehyde (1.0 equiv) and o-anisidine (1.0 equiv) in DCM.

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- Add

  to drive equilibrium. Note: Ortho-substituents slow this step; monitor by IR (disappearance of

  stretch).

- Allylation:
  - Cool to

    . Add Lewis Acid (e.g.,

).
  - Add Allyltributylstannane (1.2 equiv) dropwise.
  - Mechanism:[2][3][4] The ortho-methoxy group may chelate with the Lewis Acid, directing the nucleophilic attack (Cram-chelation model), often reversing diastereoselectivity compared to non-chelating groups.
- Workup & Isolation:
  - Quench with

    . Extract with EtOAc.
  - Purification: Ortho-substituted products are often less polar (higher

) due to IMHB, facilitating separation from non-reacted aniline.

Spectroscopic Identification

Validating the structure requires specific attention to NMR signatures caused by the ortho-substituent.

- NMR:
  - N-H Proton: Look for a broad singlet. If an ortho-H-bond acceptor is present, this peak shifts downfield (

5.0–8.0 ppm) and becomes sharper due to exchange suppression.

- Diastereotopic Protons: The methylene protons (

) will appear as distinct multiplets with complex splitting if the rotation is restricted by the ortho-group.

- IR Spectroscopy:
  - N-H Stretch: A "Folded" conformer shows a shift to lower frequency (

) compared to the "Free" N-H (

).

References

- Photocatalytic Synthesis of Homoallylic Amines
  - Title: Photocatalytic synthesis of homoallylic amines via nucleophilic addition of nickel allyl complexes to imines.[2]
  - Source: N
  - URL:[Link]
- Basicity and pKa of Amines
  - Title: Basicity of Amines and pKaH.[1][4][5][6][7]
  - Source: Master Organic Chemistry
  - URL:[Link]
- Intramolecular Hydrogen Bonding in Ortho-Substituted Systems
  - Title: The assessment of intramolecular hydrogen bonding in ortho-substituted anilines by an NMR method.[8]
  - Source: Bradford Scholars / Elsevier

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- URL:[Link]

- Conformational Analysis via NMR
  - Title: NMR Spectroscopy: a Tool for Conformational Analysis.[9]
  - Source: Auremn
  - URL:[Link]

- General Synthesis of Homoallylic Amines
  - Title: Homoallylic amine synthesis by amination (allyl
  - Source: Organic Chemistry Portal
  - URL:[Link]

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Photocatalytic synthesis of homoallylic amines via nucleophilic addition of nickel allyl complexes to imines - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Diastereo- and Enantioselective Synthesis of Homoallylic Amines Bearing Quaternary Carbon Centers - PMC [pmc.ncbi.nlm.nih.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. Basicity of Amines, Effect of Substituents on Basicity, and Synthetic uses of Aryl Diazonium Salts | Pharmaguideline [pharmaguideline.com]
- 6. 24.3 Basicity of Amines – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. DSpace [bradscholars.brad.ac.uk]

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- 9. auremn.org.br [auremn.org.br]
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